

Receptor Binding Affinity Profiles for Cyclohexyl-Substituted Cathinones

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Compound of Interest

Compound Name: 1-(Cyclohex-1-en-1-yl)-2-(methylamino)ethan-1-one

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Technical Guide & Whitepaper

Executive Summary

The structural evolution of synthetic cathinones has moved beyond simple aliphatic chain extensions (e.g., methcathinone to pentedrone) to incorporate bulky cyclic moieties. Cyclohexyl-substituted cathinones represent a critical pharmacological subclass where a cyclohexane ring is introduced either at the alpha-carbon (e.g.,

-PCYP, MACHP) or the nitrogen atom (e.g., N-cyclohexyl methylone).

This guide analyzes the structure-activity relationships (SAR) of these compounds, focusing on their interaction with monoamine transporters (MATs). Evidence indicates that while N-cyclohexyl substitution often attenuates potency due to steric hindrance,

-cyclohexyl substitution can significantly enhance affinity for the dopamine transporter (DAT), with compounds like

-PCYP demonstrating up to two-fold greater potency than their straight-chain analogues (

-PVP).

Structural Classification & Chemistry

To accurately map binding profiles, we must distinguish between the two primary substitution patterns observed in this subclass.

Class	Substitution Site	Representative Compounds	Structural Characteristic
Type A	-Carbon	-PCYP (2-cyclohexyl-1-phenyl-2-(pyrrolidin-1-yl)ethanone)MACHP (2-cyclohexyl-2-(methylamino)-1-phenylethanone)	The aliphatic side chain is replaced by a cyclohexyl ring directly attached to the chiral center.
Type B	Nitrogen Atom	N-Cyclohexyl MethyloneN-Cyclohexyl Butylone	A cyclohexyl group is attached to the amine, replacing a methyl or ethyl group.

Pharmacological Mechanisms & SAR Analysis

The introduction of a cyclohexyl ring alters the lipophilicity and steric profile of the cathinone scaffold, drastically affecting its fit within the S1 binding pocket of monoamine transporters.

The Alpha-Cyclohexyl "Super-Potency" Effect

Contrary to the "Steric Clash" hypothesis—which suggests that excessive bulk at the alpha position reduces binding—

-cyclohexyl substitution in pyrrolidine cathinones enhances DAT affinity.

- Mechanism: The cyclohexyl ring provides a rigid, hydrophobic bulk that interacts favorably with the hydrophobic residues in the DAT binding site, potentially locking the transporter in an outward-facing conformation more effectively than the flexible propyl chain of

-PVP.

- Key Finding:

-PCYP exhibits a DAT inhibition potency approximately 2x greater than

-PVP, making it one of the most potent uptake inhibitors in the cathinone class.

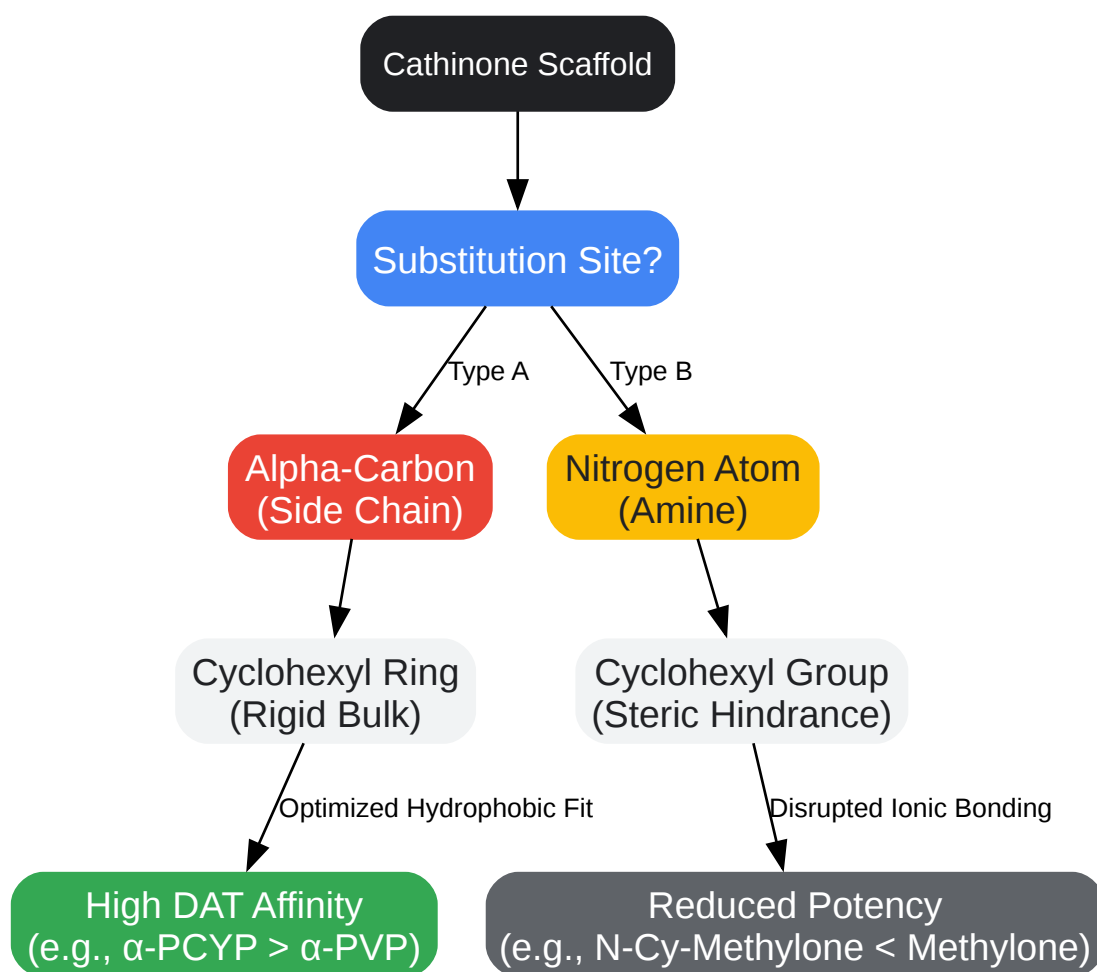
N-Cyclohexyl Attenuation

In contrast, placing the cyclohexyl group on the nitrogen atom (Type B) generally reduces potency.

- Mechanism: The amine nitrogen is critical for ionic bonding with the aspartate residue (Asp79 in hDAT) within the transporter. A bulky cyclohexyl group creates steric hindrance that interferes with this salt bridge formation.
- Outcome: Compounds like N-cyclohexyl methylone are detected in forensic samples but are pharmacologically inferred to be less potent than their N-methyl counterparts (Methylone), serving potentially as weaker partial agonists or antagonists.

Visualization of SAR Logic

The following diagram illustrates the divergent pharmacological outcomes based on the site of cyclohexyl substitution.



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Caption: SAR decision tree showing divergent effects of cyclohexyl substitution on DAT affinity.

Receptor Binding Profiles (Data Summary)

The following table synthesizes binding affinity (K_i) and uptake inhibition (IC_{50}) data. Note that low nM values indicate high potency.

Compound	Substitution	Target	Potency (IC50/Ki)	Selectivity Profile	Reference
-PCYP	-Cyclohexyl	hDAT	High (~10–15 nM)*	DAT > NET >> SERT	Kolanos et al. [1]
-PVP (Control)	-Propyl	hDAT	High (~20–30 nM)	DAT > NET >> SERT	Eshleman et al. [2]
MACHP	-Cyclohexyl	hDAT	Moderate	Dopaminergic	Botanas et al. [3]
N-Cy-Methylone	N-Cyclohexyl	hDAT	Low (Inferred)	Mixed (Weak)	CFSRE Reports [4]
Dipentylone	N-Methyl, -Pentyl	hDAT	High (49 nM)	DAT > SERT (100x)	Krotulski et al. [5]

*Note:

-PCYP is cited as approximately twice as potent as

-PVP in specific assays [1].[\[1\]](#)[\[2\]](#)

Experimental Protocol: Radioligand Binding Assay

To validate these profiles in a laboratory setting, the following self-validating protocol is recommended.

Reagents & Cell Lines

- Cell Lines: HEK293 cells stably expressing human DAT, SERT, or NET.
- Radioligands:
 - WIN 35,428 (for DAT)
 - Citalopram (for SERT)
 - Nisoxetine (for NET)

- Buffer: 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl (pH 7.4).

Step-by-Step Workflow

- Membrane Preparation: Harvest HEK293 cells, homogenize in ice-cold buffer, and centrifuge at 40,000 x g for 20 min. Resuspend pellets to a final protein concentration of 20–50

g/assay .

- Incubation:

- Prepare 96-well plates.

- Add 25

L of test compound (cyclohexyl cathinone) at varying concentrations (

to

M).

- Add 25

L of Radioligand (final conc. ~ K_d value).

- Add 150

L of Membrane suspension.

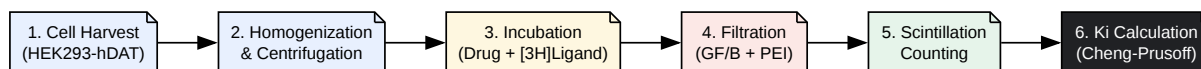
- Control: Define non-specific binding using 10

M Indatraline or Mazindol.

- Equilibrium: Incubate at 25°C for 2 hours (ensure equilibrium is reached for bulky lipophilic ligands).
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.5% polyethylenimine (PEI) to reduce binding to filter. Wash 3x with ice-cold buffer.

- Analysis: Measure radioactivity via liquid scintillation counting. Calculate IC50 using non-linear regression (Hill equation) and convert to Ki using the Cheng-Prusoff equation:

Workflow Visualization



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Caption: Standardized radioligand binding workflow for cathinone affinity profiling.

Conclusion

Cyclohexyl-substituted cathinones exhibit a dichotomy in pharmacological potential. Type A (

-substituted) compounds like

-PCYP represent a high-potency risk, exceeding the binding affinity of standard pyrovalerones due to optimized hydrophobic interactions at the DAT. Conversely, Type B (N-substituted) variants appear to be less potent, likely arising as "legal evasion" analogs rather than optimized pharmacological agents. Researchers should prioritize

-cyclohexyl derivatives for neurotoxicity and addiction potential studies.

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